

Technical Guide: Mechanism and Utility of N-methyl-D-erythro-sphingosine

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Compound of Interest

Compound Name: *N-methyl-D-erythro-sphingosine*

Cat. No.: *B11936891*

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Executive Summary

N-methyl-D-erythro-sphingosine acts as a potent, metabolically stabilized inhibitor of Protein Kinase C (PKC). Unlike natural sphingosine, which is rapidly phosphorylated into the pro-survival lipid Sphingosine-1-Phosphate (S1P), the N-methylated analog resists this conversion. This "metabolic blockade" prevents the activation of the S1P Rheostat, thereby locking the cell in a pro-apoptotic state. It serves as a critical chemical probe for distinguishing between the direct effects of sphingoid bases and their metabolites.

Mechanism of Action (MOA)

Primary MOA: PKC Inhibition

N-Me-Sph functions as a competitive inhibitor at the regulatory domain of PKC.

- Interaction Site:** It competes with Diacylglycerol (DAG) and Ca^{2+} for binding to the C1 domains of conventional (α , β , γ) and novel (δ , ϵ , η , θ) PKC isoforms.
- Charge Neutralization:** The positive charge on the nitrogen (protonated at physiological pH) interacts with anionic phospholipids (Phosphatidylserine) in the membrane. This disrupts the formation of the active PKC-membrane-cofactor complex.

- Potency: Exhibits an IC_{50} in the low micromolar range (2–10 μ M), comparable to D-erythro-sphingosine.

Secondary MOA: The "Rheostat Breaker"

The defining feature of N-Me-Sph is its resistance to Sphingosine Kinase (SphK).

- Natural Pathway: D-erythro-sphingosine

S1P

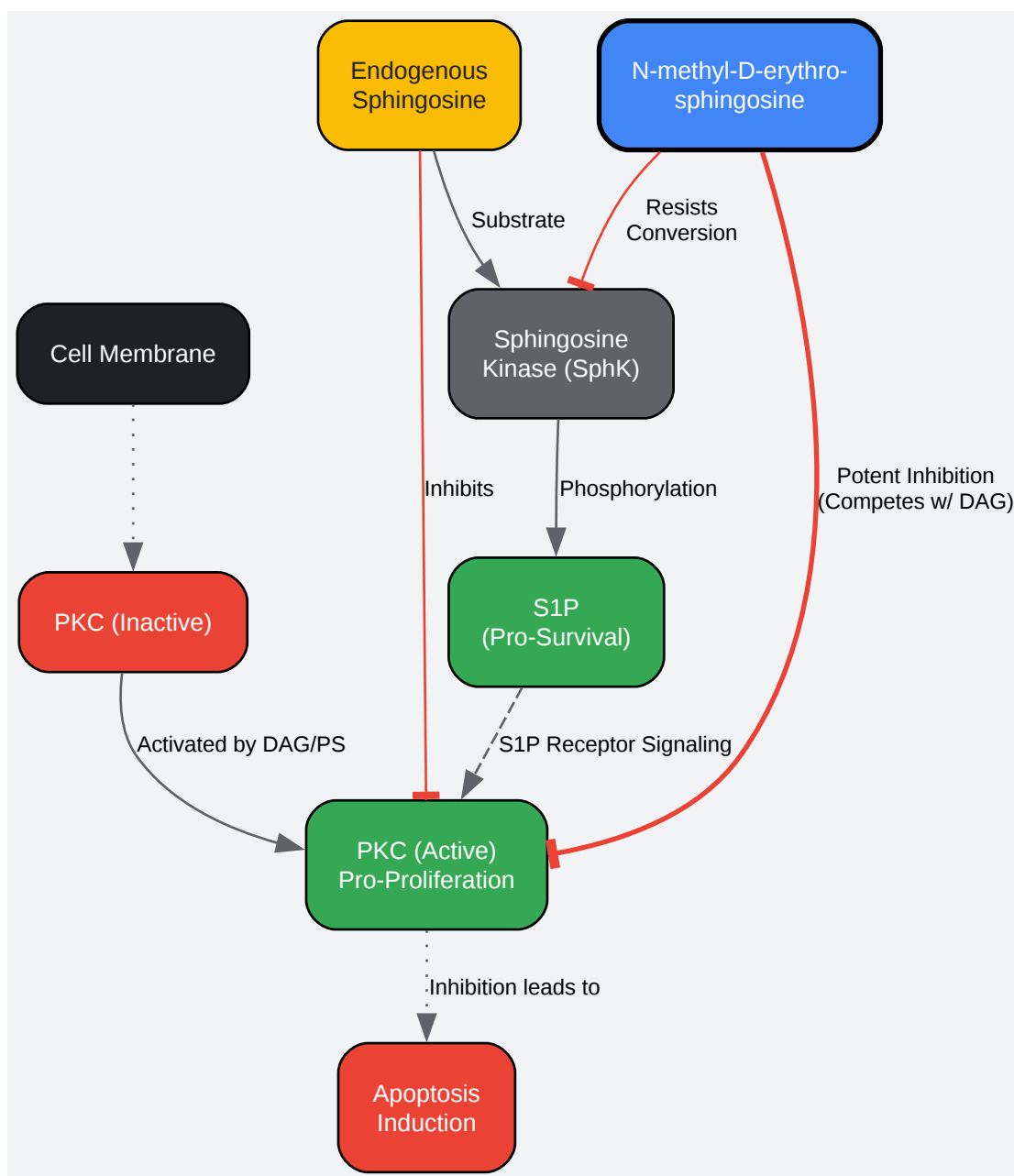
Cell Survival/Proliferation.

- N-Me-Sph Pathway: N-Me-Sph

Blocked/Slow.

- The N-methyl group creates steric hindrance within the catalytic pocket of SphK1/2.
- Even if trace phosphorylation occurs, the resulting N-methyl-S1P acts as a poor agonist (or antagonist) for S1P G-protein coupled receptors (S1PR1-5), preventing the "inside-out" signaling loop that normally rescues cancer cells from apoptosis.

Pathway Visualization



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Caption: N-Me-Sph inhibits PKC while simultaneously blocking the conversion to pro-survival S1P, unlike natural sphingosine.

Comparative Analysis: N-Me-Sph vs. Alternatives

This table contrasts N-Me-Sph with its primary structural analogs used in research and clinical trials.

Feature	N-methyl-D-erythro-sphingosine	D-erythro-Sphingosine (Natural)	Safingol (L-threo-dihydrosphingosine)	N,N-Dimethylsphingosine (DMS)
Primary Target	PKC (Inhibitor)	PKC (Inhibitor)	PKC (Inhibitor) / SphK (Inhibitor)	SphK (Competitive Inhibitor)
Metabolic Stability	High (Resists SphK)	Low (Rapidly converts to S1P)	High (Synthetic isomer)	High (Methylated)
S1P Formation	Negligible / Inactive Product	High (Pro-survival risk)	Negligible	None (Inhibits formation)
Cellular Outcome	Pure Apoptosis	Mixed (Apoptosis vs. Survival)	Autophagy / Apoptosis	Apoptosis (via SphK inhibition)
Stereochemistry	D-erythro (Natural backbone)	D-erythro	L-threo (Unnatural)	D-erythro
Key Utility	Probing PKC without S1P artifacts	General PKC inhibition (confounded)	Clinical anticancer agent	Specific SphK inhibition

Key Insight: Researchers should choose N-Me-Sph over Sphingosine when the experiment requires PKC inhibition without the confounding variable of S1P generation. Choose Safingol if investigating autophagy or requiring a clinically relevant standard.

Experimental Protocols

In Vitro PKC Kinase Activity Assay

Objective: Quantify the inhibitory potency (IC₅₀) of N-Me-Sph against purified PKC isozymes.

Reagents:

- Purified PKC (e.g., PKC α or rat brain mixture).

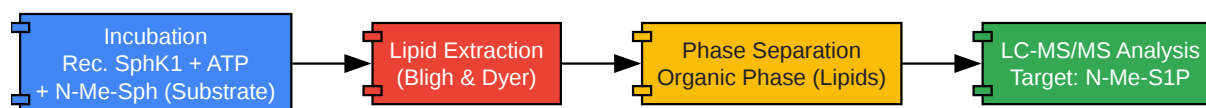
- Substrate: Histone H1 or PKC-specific peptide (e.g., Neurogranin).
- Activators: Phosphatidylserine (PS) vesicles, Diacylglycerol (DAG), Ca^{2+} .
- Tracer: $[\gamma\text{-}^{32}\text{P}]\text{ATP}$ (Specific Activity ~ 3000 Ci/mmol).

Workflow:

- Lipid Preparation: Prepare mixed micelles by sonication of PS (20 $\mu\text{g/mL}$) and DAG (0.8 $\mu\text{g/mL}$) in 20 mM Tris-HCl (pH 7.5).
- Inhibitor Addition: Add N-Me-Sph (dissolved in DMSO) at serial dilutions (0.1 – 100 μM). Keep DMSO < 1%.
- Reaction Mix: Combine Lipid Micelles, PKC enzyme, Ca^{2+} (0.5 mM), and Substrate (Histone H1, 200 $\mu\text{g/mL}$).
- Initiation: Start reaction with $[\gamma\text{-}^{32}\text{P}]\text{ATP}$ (10 μM final). Incubate at 30°C for 10 minutes.
- Termination: Stop reaction by spotting 25 μL onto P81 phosphocellulose paper.
- Wash: Wash filters 3x with 75 mM Phosphoric Acid to remove unreacted ATP.
- Quantification: Measure incorporated ^{32}P via liquid scintillation counting.

Metabolic Stability Assessment (SphK Resistance)

Objective: Confirm that N-Me-Sph is not a substrate for Sphingosine Kinase 1 (SphK1).



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Caption: Workflow to verify the metabolic stability of N-Me-Sph against Sphingosine Kinase.

Methodology:

- Incubate Recombinant SphK1 (10 ng) with N-Me-Sph (50 μ M) and ATP (1 mM) in kinase buffer.
- Include a Positive Control (D-erythro-sphingosine) and Negative Control (No enzyme).
- After 30 mins, extract lipids using Chloroform:Methanol:HCl (100:100:1).
- Analyze via LC-MS/MS (MRM mode).
- Success Criteria: The conversion rate of N-Me-Sph to its phosphorylated form should be <5% compared to the conversion of Sphingosine to S1P.

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Sources

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